

Comparative Guide: VHL Ligand-Linker Conjugates 11 (HaloPROTAC)

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Compound of Interest

Compound Name: VHL Ligand-Linker Conjugates 11

Cat. No.: B13395631

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Executive Summary

VHL Ligand-Linker Conjugates 11 (Catalog No. HY-103608; Chemical Name: (S,R,S)-AHPC-(C3-PEG)2-C6-Cl) is a bifunctional small molecule designed for the validation of protein degradability.^{[1][2]} Unlike standard PROTAC building blocks used for "Click" chemistry, this conjugate is a fully functional HaloPROTAC.^[1] It covalently binds to HaloTag® fusion proteins via a chloroalkane motif while recruiting the VHL E3 ligase via the (S,R,S)-AHPC ligand.^[1]

This guide compares Conjugate 11 against later-generation HaloPROTACs (e.g., HaloPROTAC 3) and alternative tag-based degradation systems (e.g., dTAG), providing experimental workflows for validating novel targets.

Chemical Identity & Mechanism

- E3 Ligand: (S,R,S)-AHPC (VH032 derivative) – High affinity for VHL.^[1]
- Linker: PEG2-based spacer ((C3-PEG)2).^[1]
- Target Ligand: Hexyl Chloride (Chloroalkane) – Covalently binds the HaloTag receptor tunnel.^[1]

- Mechanism: Induces proximity between the VHL E3 ligase and any Protein of Interest (POI) fused to a HaloTag, triggering ubiquitination and proteasomal degradation.[1]

Comparative Analysis: Conjugate 11 vs. Alternatives

The choice of validation system determines the success of "degradability" screening.[1]

Conjugate 11 is a first-generation standard, but newer alternatives exist.[1]

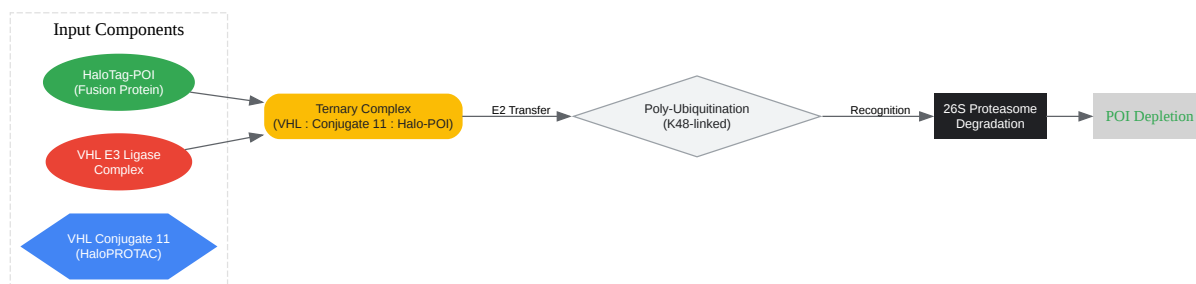
Feature	VHL Conjugate 11 (HaloPROTAC)	HaloPROTAC 3 (Alternative)	dTAG-13 (FKBP System)
E3 Ligase Recruited	VHL (via VH032)	VHL (via VH298)	CRBN (via Thalidomide)
Binding Mechanism	Covalent (Chloroalkane)	Covalent (Chloroalkane)	Non-covalent (FKBP12 ^Δ F36V)
Cellular Potency (DC50)	~100–500 nM (Target dependent)	10–50 nM (Higher permeability)	< 10 nM (Often higher)
Reversibility	Irreversible (Covalent)	Irreversible (Covalent)	Reversible (Washout possible)
Key Advantage	Robust standard; proven in GFP-Halo assays.[1]	Improved cell permeability (VH298). [1]	Rapid kinetics; reversible.[1]
Primary Limitation	Lower permeability than VH298 analogs. [1]	Higher cost/complexity.[1]	Requires FKBP12 ^Δ F36V mutation.[1]

Expert Insight: Why Choose Conjugate 11?

While HaloPROTAC 3 utilizes the VH298 ligand (which has higher cell permeability and affinity than VH032), Conjugate 11 remains the "gold standard" control for initial VHL-based degradation assays.[1] Its PEG2 linker provides optimal spacing for moderate-sized proteins (30–80 kDa), avoiding the "hook effect" often seen with shorter alkyl linkers at high concentrations.[1]

Mechanism of Action (Pathway Diagram)

The following diagram illustrates the degradation cascade initiated by **VHL Ligand-Linker Conjugates 11**.



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Caption: Mechanism of **VHL Ligand-Linker Conjugates 11** inducing ubiquitination and degradation of HaloTag-fused proteins.[1]

Experimental Protocol: Validating Target Degradability

This protocol details the use of Conjugate 11 to validate if a protein of interest (POI) can be degraded by the VHL E3 ligase.[1]

Phase 1: Construct Generation

- Cloning: Insert the cDNA of your POI into a mammalian expression vector containing the HaloTag7 sequence (e.g., pFN21A-HaloTag).[1]
 - Note: N-terminal vs. C-terminal tagging can affect degradation.[1] It is recommended to generate both N-Halo-POI and POI-Halo-C constructs.[1]

- Transfection: Transfect HEK293T or HeLa cells using Lipofectamine or PEI.[\[1\]](#)
 - Control: Transfect an empty HaloTag-GFP vector to assess background degradation.[\[1\]](#)

Phase 2: Degradation Assay

Reagent Preparation:

- Dissolve **VHL Ligand-Linker Conjugates 11** (HY-103608) in DMSO to a 10 mM stock.[\[1\]](#)
- Aliquot and store at -80°C (Stable for 6 months). Avoid repeated freeze-thaw cycles due to the hydrolytic sensitivity of the chloroalkane moiety over time.[\[1\]](#)

Treatment Workflow:

- Seeding: Seed transfected cells in 6-well plates (0.5×10^6 cells/well). Allow 24h for expression.
- Dosing: Treat cells with Conjugate 11 at increasing concentrations: 0, 10, 100, 500, 1000, 2500 nM.
 - Timepoint: Incubate for 16–24 hours.[\[1\]](#)
 - Rescue Control: Pre-treat one well with MG132 (10 μ M) or excess free VHL Ligand (10 μ M) 1 hour prior to Conjugate 11 addition to prove mechanism specificity.[\[1\]](#)
- Lysis: Wash cells with PBS and lyse in RIPA buffer containing protease inhibitors.

Phase 3: Analysis (Western Blot)

- Primary Antibody: Anti-HaloTag (Promega) or Anti-POI.[\[1\]](#)
- Normalization: Anti-GAPDH or Anti-Vinculin.[\[1\]](#)
- Quantification: Calculate
(Maximum degradation) and
(Concentration at 50% degradation).

Success Criteria:

- >70% degradation () at < 1 μ M indicates the POI is structurally amenable to VHL-mediated degradation.[\[1\]](#)
- If degradation is poor, consider HaloPROTAC 3 (improved permeability) or switching to the dTAG (CRBN) system.[\[1\]](#)

Peer-Reviewed Case Studies

Study 1: The Foundational HaloPROTAC

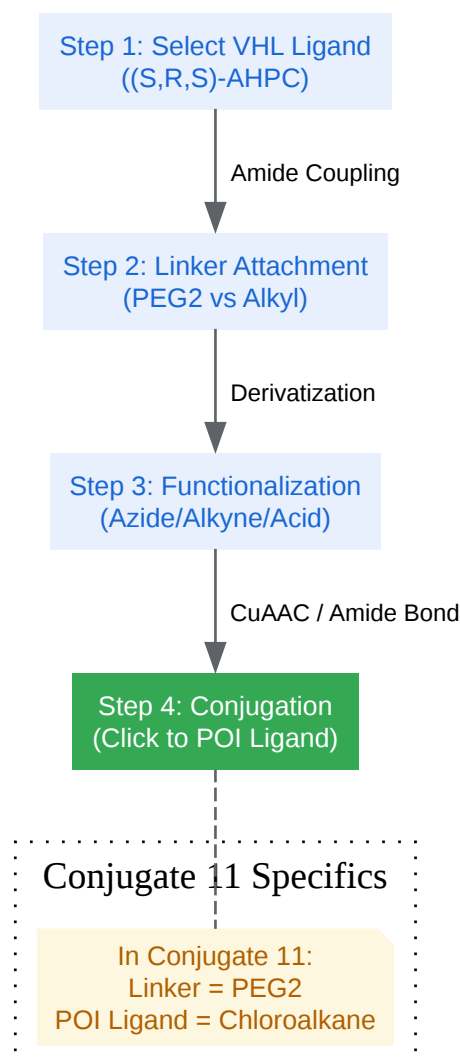
- Source: Buckley et al. (Crews Lab), ACS Chem. Biol. 2015 / Lai et al., Angew.[\[1\]](#) Chem. 2016.[\[1\]](#)[\[3\]](#)
- Application: These studies established the HaloPROTAC platform. Using conjugates structurally identical to Conjugate 11 (VHL-PEG-Chloroalkane), the authors demonstrated the degradation of GFP-HaloTag and HaloTag-ERK1/2.[\[1\]](#)
- Key Finding: The PEG linker length is critical.[\[1\]](#) Very short linkers failed to span the gap between VHL and the HaloTag surface, while the PEG2/PEG4 linkers (present in Conjugate 11) allowed efficient ternary complex formation.[\[1\]](#)

Study 2: Nuclear vs. Cytosolic Targets

- Context: VHL-based degraders (like Conjugate 11) are generally more effective for cytosolic and nuclear targets compared to cIAP-based degraders.[\[1\]](#)
- Data: In comparative assays, VHL-recruiting HaloPROTACs achieved >90% degradation of nuclear-localized Halo-fusions, validating Conjugate 11 as a tool for nuclear transcription factor targets.[\[1\]](#)

Synthesis Workflow (For Custom PROTACs)

While Conjugate 11 is a "ready-to-use" HaloPROTAC, its structure inspires the design of custom PROTACs.[\[1\]](#) If you intend to replace the HaloTag ligand with a specific ligand for your POI, follow this logic:



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Caption: Workflow for adapting the Conjugate 11 scaffold into a custom PROTAC.

References

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